

Cis-Zeatin: A Comprehensive Technical Guide to its Molecular Structure and Chemical Properties

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Cis-Zeatin, a naturally occurring cytokinin, plays a crucial role in the regulation of plant growth and development. Though often considered less biologically active than its trans-isomer, recent research has highlighted its significance, particularly in stress responses. This technical guide provides an in-depth analysis of the molecular structure and chemical properties of **cis-Zeatin**, offering valuable data for researchers in agricultural biotechnology, plant science, and drug development. The guide details experimental protocols for its extraction, quantification, and bioactivity assessment, and visualizes its metabolic and signaling pathways to facilitate a deeper understanding of its function.

Molecular Structure of cis-Zeatin

Cis-Zeatin is an adenine-derivative cytokinin characterized by an isoprenoid side chain attached at the N6 position of the purine ring. The defining feature of its stereochemistry is the cis configuration of the double bond within this side chain.

Chemical Identity



Identifier	Value	
IUPAC Name	(2Z)-2-methyl-4-(9H-purin-6-ylamino)but-2-en-1-ol[1][2]	
Synonyms	(Z)-Zeatin, cZ, 6-(4-Hydroxy-3-methyl-cis-2-butenylamino)purine[1][3]	
CAS Number	32771-64-5[1]	
Chemical Formula	C10H13N5O	
Molecular Weight	219.24 g/mol	

Chemical Properties of cis-Zeatin

The chemical properties of **cis-Zeatin** are fundamental to its biological activity, influencing its solubility, stability, and interaction with cellular components.

Solubility and Stability

Quantitative data regarding the solubility and stability of **cis-Zeatin** is crucial for its effective use in experimental settings.

Property	Value	Conditions
Solubility	Soluble	DMSO, Methanol
Sparingly Soluble	Aqueous Buffers	
10 mg/mL	Glacial Acetic Acid	_
Stability	≥ 4 years	Solid form at -20°C

Note: For aqueous solutions, it is recommended to first dissolve **cis-Zeatin** in DMSO and then dilute with the aqueous buffer.

Biosynthesis and Metabolism of cis-Zeatin

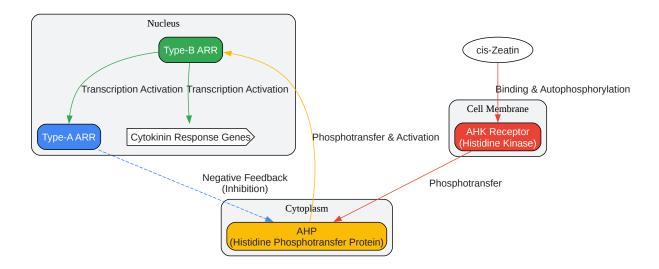


Cis-Zeatin is synthesized in plants primarily through the tRNA degradation pathway. Its metabolism involves several enzymatic modifications that regulate its activity and concentration.

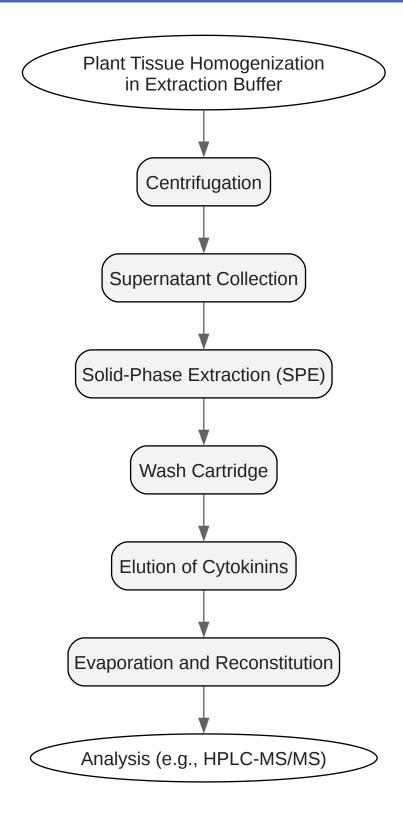
Biosynthesis Pathway

The biosynthesis of **cis-Zeatin** initiates with the prenylation of adenine residues in specific tRNA molecules by tRNA-isopentenyltransferases (tRNA-IPTs). The subsequent degradation of these modified tRNAs releases **cis-Zeatin** precursors.









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